

Best practices for storing and handling Aversin (avanafil)

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Compound of Interest

Compound Name: Aversin

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Aversin (Avanafil) Technical Support Center

This guide provides researchers, scientists, and drug development professionals with best practices for storing and handling **Aversin** (avanafil), along with troubleshooting for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for solid **Aversin** (avanafil)?

Aversin as a solid crystalline powder should be stored at room temperature, between 20°C to 25°C (68°F to 77°F).[1][2] Short-term excursions are permitted between 15°C to 30°C (59°F to 86°F).[1][3] It is critical to protect the compound from light, heat, and moisture to ensure its stability.[1][2][4] Stability studies have shown that avanafil is sensitive to light, moisture, and temperature, which can lead to degradation.[5][6]

Q2: What safety precautions should be taken when handling avanafil powder?

Standard laboratory personal protective equipment (PPE), including a lab coat, gloves, and eye protection, should be worn.[7][8][9] Handling should occur in a well-ventilated area or under a chemical fume hood to avoid inhalation of the powder.[7][8] Avoid direct contact with skin, eyes, and clothing.[9][10] In case of contact, wash the affected area thoroughly with water.[8][9]

Q3: How should I prepare a stock solution of avanafil?

Avanafil is practically insoluble in water but is soluble in organic solvents like Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF) at approximately 20 mg/mL.^{[10][11]} To prepare a stock solution, dissolve the avanafil solid in the organic solvent of choice, purging with an inert gas if possible.^[10] For experiments requiring aqueous buffers, first dissolve avanafil in DMSO and then dilute it with the aqueous buffer to the desired final concentration.^[10] Note that aqueous solutions should be prepared fresh and are not recommended for storage for more than one day.^[10]

Q4: My avanafil solution appears cloudy or has precipitated after dilution in an aqueous buffer. What should I do?

This is a common issue due to avanafil's low aqueous solubility.^{[10][11]} Avanafil's solubility is pH-dependent, being higher in acidic conditions and very low in neutral to alkaline pH.^{[11][12]}

- Troubleshooting Steps:
 - Ensure the concentration of the organic solvent (e.g., DMSO) in the final aqueous solution is sufficient to maintain solubility, but low enough to not interfere with your experimental system.
 - Check the pH of your aqueous buffer. A slightly more acidic buffer may improve solubility, if compatible with your assay.
 - Try vortexing or gentle warming to redissolve the precipitate.
 - If precipitation persists, you may need to lower the final concentration of avanafil or reformulate the vehicle.

Data and Protocols

Storage and Stability Summary

The following tables summarize key quantitative data regarding the storage, stability, and solubility of avanafil.

Table 1: Recommended Storage Conditions

Parameter	Condition	Notes
Temperature (Solid)	20°C to 25°C (68°F to 77°F)[1] [2]	Excursions permitted to 15-30°C (59-86°F).[1]
Light Exposure	Protect from light[1][2][4]	Avanafil is sensitive to photolytic degradation.[5][11]
Humidity	Store in a dry place[1]	Protect from moisture to prevent hydrolysis.[5][6]
Aqueous Solution	Use immediately	Not recommended for storage for more than one day.[10]

Table 2: Avanafil Solubility

Solvent	Solubility	Reference
Water	Practically Insoluble	[11]
DMSO	~20 mg/mL	[10]
Dimethylformamide (DMF)	~20 mg/mL	[10]
Methanol	Slightly Soluble	[11]
Ethanol	Slightly Soluble	[11]
1:20 DMSO:PBS (pH 7.2)	~0.05 mg/mL	[10]

Table 3: Stability Under Stress Conditions

Stress Condition	Observation	Reference
Acidic Hydrolysis (1N HCl)	Labile; measurable degradation occurs.	[13]
Alkaline Hydrolysis (1N NaOH)	Labile; measurable degradation occurs.	[13]
Oxidative (H ₂ O ₂)	Sensitive to oxidative conditions.[11]	[13]
Photolytic (Sunlight)	Prone to degradation.	[5][6]
Thermal	Prone to degradation at elevated temperatures.	[5][6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Avanafil Stock Solution in DMSO

Objective: To prepare a high-concentration stock solution of avanafil for subsequent dilution in experimental assays.

Materials:

- Avanafil powder (MW: 483.95 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated balance and vortex mixer

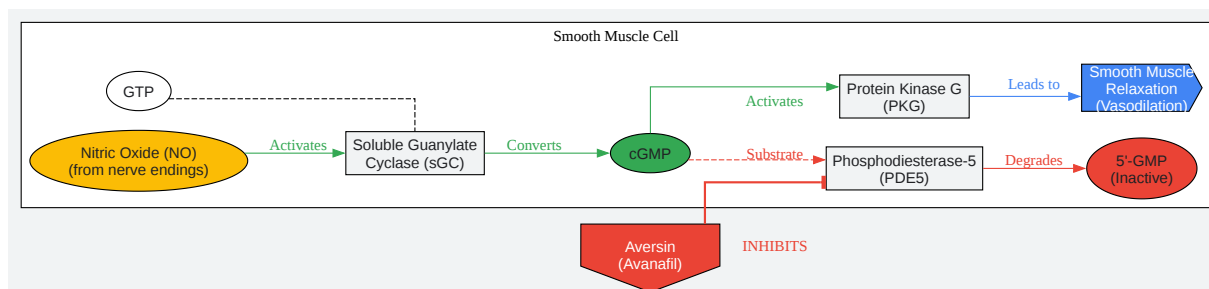
Methodology:

- Calculation: Determine the mass of avanafil required. For 1 mL of a 10 mM stock solution:
$$\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times (1 \text{ L} / 1000 \text{ mL}) \times 483.95 \text{ g/mol} \times (1000 \text{ mg} / 1 \text{ g}) = 4.84 \text{ mg}.$$
- Weighing: Carefully weigh out 4.84 mg of avanafil powder and place it into a sterile vial.

- **Dissolution:** Add 1 mL of anhydrous DMSO to the vial containing the avanafil powder.
- **Mixing:** Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary.
- **Storage:** Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.^[10] The vial should be tightly sealed to prevent moisture absorption by the DMSO.

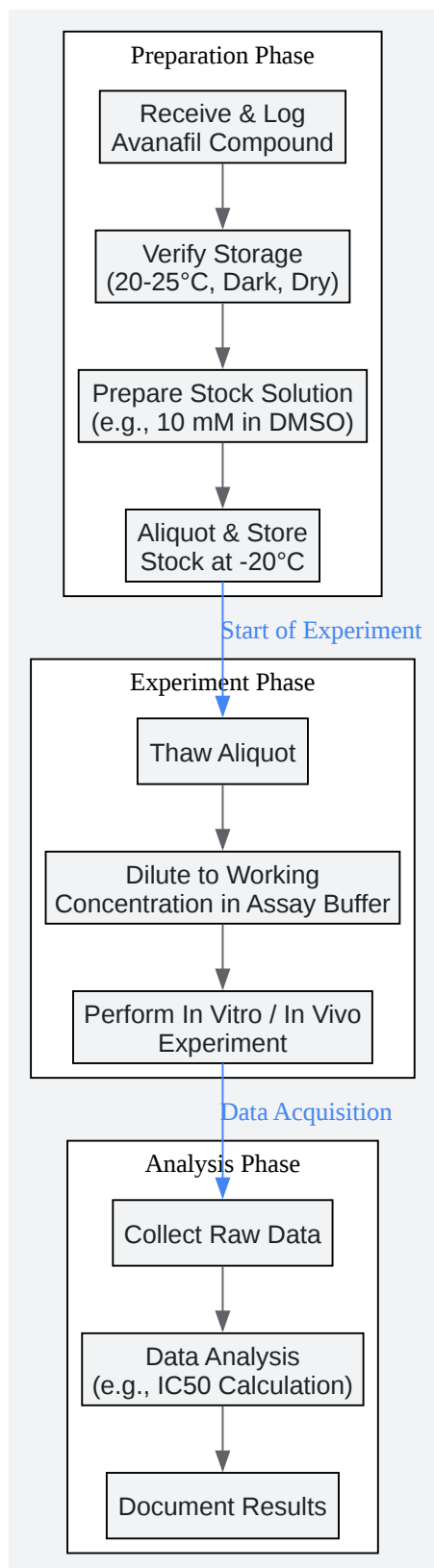
Visualizations

Signaling Pathways and Workflows



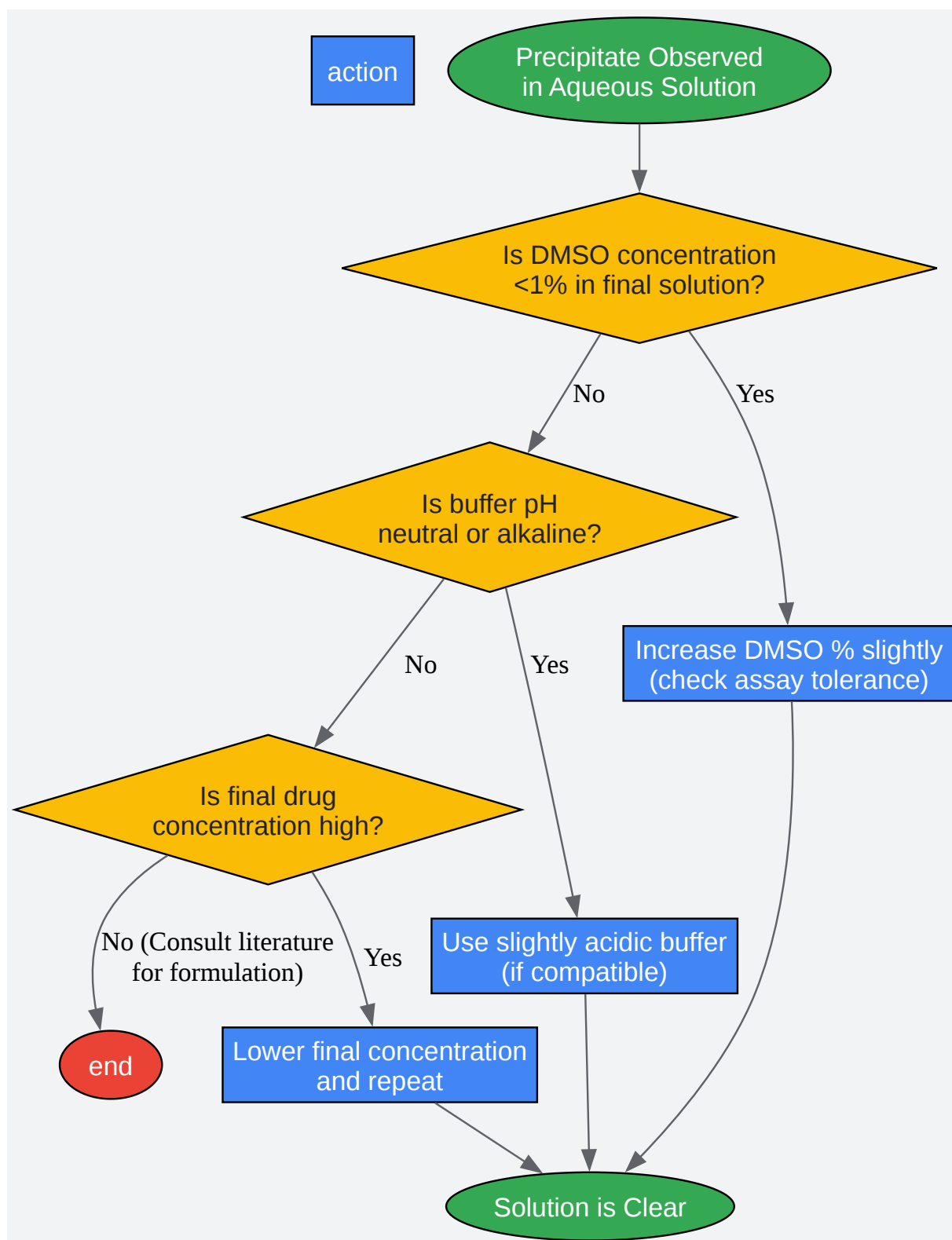
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Caption: Avanafil inhibits PDE5, preventing cGMP degradation and promoting vasodilation.



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Caption: General experimental workflow for using Avanafil in a research setting.



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Caption: Troubleshooting guide for avanafil precipitation in aqueous solutions.

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References

- 1. Avanafil (Stendra): Uses, Side Effects, Interactions, Pictures, Warnings & Dosing - WebMD [webmd.com]
- 2. my.clevelandclinic.org [my.clevelandclinic.org]
- 3. Medication Storage Appropriateness in US Households - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Avanafil (oral route) - Side effects & dosage - Mayo Clinic [mayoclinic.org]
- 5. researchgate.net [researchgate.net]
- 6. Comprehensive stability-indicating method development of Avanafil Phosphodiesterase type 5 inhibitor using advanced Qua... [ouci.dntb.gov.ua]
- 7. canbipharm.com [canbipharm.com]
- 8. camberpharma.com [camberpharma.com]
- 9. bg.cpachem.com [bg.cpachem.com]
- 10. cdn.caymanchem.com [cdn.caymanchem.com]
- 11. tga.gov.au [tga.gov.au]
- 12. mdpi.com [mdpi.com]
- 13. media.neliti.com [media.neliti.com]
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